

Tris(2-aminoethyl)amine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Tris(2-aminoethyl)amine*

Cat. No.: *B1216632*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tris(2-aminoethyl)amine, commonly known as TREN, is a tripodal tetradentate chelating agent with the formula $N(CH_2CH_2NH_2)_3$.^[1] This colorless to light yellow liquid is soluble in water and is utilized as a crosslinking agent in polymer synthesis and as a ligand in coordination chemistry.^{[1][2][3]} Its utility in research and development, particularly in drug development, necessitates a thorough understanding of its safety and handling precautions to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This guide provides an in-depth overview of the hazards associated with **Tris(2-aminoethyl)amine** and detailed protocols for its safe handling, storage, and emergency response.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **Tris(2-aminoethyl)amine** is fundamental to its safe handling.

Property	Value	References
Molecular Formula	C ₆ H ₁₈ N ₄	[4][5]
Molar Mass	146.23 g/mol	[4][5]
Appearance	Colorless to dark yellow clear liquid	[1][3][6]
Boiling Point	114 °C at 15-20 hPa	[6][7]
Melting/Freezing Point	-16 °C	[6]
Flash Point	113 °C (235.4 °F) - closed cup	[1][6][7]
Density	0.976 - 0.977 g/mL at 20 °C	[6][7]
Vapor Pressure	0.02 - 0.03 hPa at 20 °C	[6][7]
Vapor Density	5.05 (Air = 1.0)	[6][7]
Water Solubility	Soluble	[1][6]
pH	11.8	[6]

Hazard Identification and Toxicity

Tris(2-aminoethyl)amine is classified as a hazardous chemical and requires careful handling. [8] It is corrosive and can cause severe skin burns and eye damage. [1][4][8] Ingestion and skin contact can be toxic, and in some cases, fatal. [1][4]

GHS Hazard Classifications:

- Acute Toxicity, Oral (Category 3) [4][8]
- Acute Toxicity, Dermal (Category 2) [4][8]
- Skin Corrosion/Irritation (Category 1B) [4][8][9]
- Serious Eye Damage/Eye Irritation (Category 1) [4][8][9]
- Specific target organ toxicity — single exposure (Category 1) [4][8]

Toxicity Data:

Route	Species	Value	References
Oral LD50	Rat	246 mg/kg	[1] [4] [6]
Dermal LD50	Rabbit	117 mg/kg	[1] [4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Tris(2-aminoethyl)amine** to minimize exposure and prevent injury.

PPE	Specifications	References
Eye/Face Protection	Chemical safety goggles or a face shield that meets OSHA's 29 CFR 1910.133 or European Standard EN166.	[10]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) tested according to EN 374. Protective clothing to minimize skin contact.	[4] [10]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use. In case of inadequate ventilation, wear respiratory protection.	[4] [10]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial for maintaining a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[4]
- Avoid contact with eyes, skin, and clothing.[10]
- Do not breathe vapors or mists.[4][6]
- Wash hands thoroughly after handling.[4][8]
- Do not eat, drink, or smoke in work areas.[4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][8][9]
- The substance is hygroscopic and air-sensitive; store under an inert atmosphere.[3][8][10]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[3][6][8]
- Store in a locked-up or restricted-access area.[6][9]

First Aid Measures

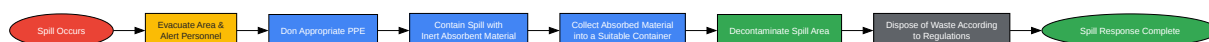
Immediate and appropriate first aid is critical in the event of exposure to **Tris(2-aminoethyl)amine**.

Exposure Route	First Aid Protocol	References
Eye Contact	Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. Do not allow the victim to rub their eyes.	[10]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. Wash clothing before reuse.	[10]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Do NOT use mouth-to-mouth resuscitation. Seek immediate medical attention.	[8][10]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[10]

Spill and Disposal Procedures

Proper containment and disposal of **Tris(2-aminoethyl)amine** are essential to prevent environmental contamination and further exposure.

Spill Response Workflow:



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*Workflow for **Tris(2-aminoethyl)amine** Spill Response.*

Spill Cleanup:

- Ensure adequate ventilation.[10]
- Evacuate unnecessary personnel from the area.[6]
- Wear appropriate personal protective equipment as outlined in Section 3.[10]
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[10]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[10]
- Avoid runoff into storm sewers and ditches.[10]
- Clean the spill area thoroughly.

Disposal:

- Dispose of waste in a manner consistent with federal, state, and local regulations.[10]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[8]

Firefighting Measures

Suitable Extinguishing Media:

- Use foam, dry chemical, or carbon dioxide.[10]

- Water spray can be used to cool fire-exposed containers.[10]
- Do NOT use a solid water stream as it may scatter and spread the fire.[4]

Specific Hazards:

- Combustion may produce toxic fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides.[4][10]
- Containers may explode in the heat of a fire.[10]

Protective Equipment for Firefighters:

- Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[10]

Stability and Reactivity

Chemical Stability:

- Stable at room temperature in closed containers under normal storage and handling conditions.[10]
- Absorbs carbon dioxide from the air.[10]

Conditions to Avoid:

- Incompatible materials, exposure to air, and exposure to moist air or water.[10]

Incompatible Materials:

- Strong oxidizing agents and strong acids.[6][8]

Hazardous Decomposition Products:

- Carbon monoxide, carbon dioxide, and oxides of nitrogen.[10]

Conclusion

Tris(2-aminoethyl)amine is a valuable compound in research and development, but its hazardous properties demand stringent safety and handling protocols. By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can mitigate the risks associated with its use, ensuring a safe and productive laboratory environment. Continuous review of safety data sheets and adherence to institutional safety policies are paramount for the responsible use of this and all laboratory chemicals.

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